

analytical methods for 3-Methoxy-4-methylbenzonitrile quantification

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Compound of Interest

Compound Name: 3-Methoxy-4-methylbenzonitrile

CAS No.: 3556-60-3

Cat. No.: B1590838

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Analytical Quantification of 3-Methoxy-4-methylbenzonitrile

Protocols for Purity Assessment and Process Control

Introduction & Chemical Context

3-Methoxy-4-methylbenzonitrile (CAS: 3556-60-3) is a critical pharmacophore and intermediate in the synthesis of complex bioactive molecules, including Finerenone (a non-steroidal mineralocorticoid receptor antagonist) and various agrochemicals.^[1] Its high-purity isolation is essential because nitrile hydrolysis or reduction byproducts can lead to genotoxic impurities in downstream API (Active Pharmaceutical Ingredient) manufacturing.

This guide provides two validated analytical workflows: Reverse-Phase HPLC (RP-HPLC) for non-volatile impurity profiling and Gas Chromatography (GC-FID) for volatile purity assessment.

Physicochemical Profile

Parameter	Value	Relevance to Analysis
Molecular Formula	C ₉ H ₉ NO	MW: 147.17 g/mol
Melting Point	51–53 °C	Low melting point requires careful handling during GC injection to prevent discrimination.
Solubility	Soluble in Acetonitrile, MeOH, DCM	Compatible with standard RP-HPLC organic modifiers.
Key Impurities	3-Methoxy-4-methylbenzoic acid, 3-Methoxy-4-methylbenzamide	Separation of these polar precursors is the critical quality attribute (CQA).

Method A: High-Performance Liquid Chromatography (RP-HPLC)

Principle: This method utilizes a C18 stationary phase with an acidic mobile phase.^[1] The acidity (0.1% H₃PO₄) is crucial to suppress the ionization of the potential precursor impurity, 3-methoxy-4-methylbenzoic acid, ensuring it elutes as a sharp peak rather than tailing, and providing resolution from the target nitrile.

2.1 Chromatographic Conditions

- Instrument: UHPLC or HPLC system with PDA/UV detector.
- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus C18, 4.6 x 150 mm, 3.5 µm).
- Column Temperature: 30°C.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 5.0 µL.
- Detection: UV at 254 nm (primary) and 230 nm (secondary for sensitivity).

- Mobile Phase A: 0.1% Phosphoric Acid in Water (Milli-Q).
- Mobile Phase B: Acetonitrile (HPLC Grade).

2.2 Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.00	90	10	Equilibration
2.00	90	10	Isocratic Hold (Elute polar acids)
12.00	10	90	Linear Gradient (Elute Nitrile)
15.00	10	90	Wash
15.10	90	10	Re-equilibration
20.00	90	10	Stop

2.3 System Suitability Criteria

Before running samples, inject the Standard Solution (0.5 mg/mL) six times.

- Retention Time (RT): Target $\sim 8.5 \pm 0.5$ min.
- Theoretical Plates (N): $> 5,000$.
- Tailing Factor (T): 0.8 – 1.5.
- RSD (Area): $< 0.5\%$ (n=6).

Method B: Gas Chromatography (GC-FID)

Principle: Due to the relatively low molecular weight and lack of labile hydrogens, **3-Methoxy-4-methylbenzonitrile** is highly amenable to GC. This method is preferred for "Process Check" samples to quickly determine conversion rates without solvent waste.

3.1 Instrument Parameters

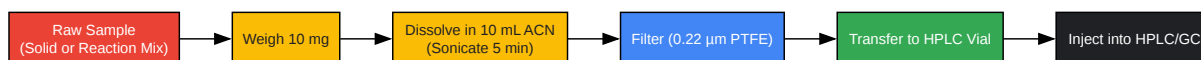
- Detector: Flame Ionization Detector (FID) @ 300°C.
- Column: 5% Phenyl-methylpolysiloxane (e.g., HP-5 or DB-5ms), 30 m x 0.32 mm x 0.25 µm.
- Carrier Gas: Helium @ 1.5 mL/min (Constant Flow).
- Inlet: Split Mode (50:1), 250°C.
 - Note: A glass wool liner is recommended to trap non-volatile salts from reaction mixtures.

3.2 Temperature Program

Rate (°C/min)	Temperature (°C)	Hold Time (min)
-	60	1.0
20	220	0.0
40	280	3.0

Sample Preparation Workflow

Correct sample preparation is vital to prevent the precipitation of reaction salts into the analytical column.

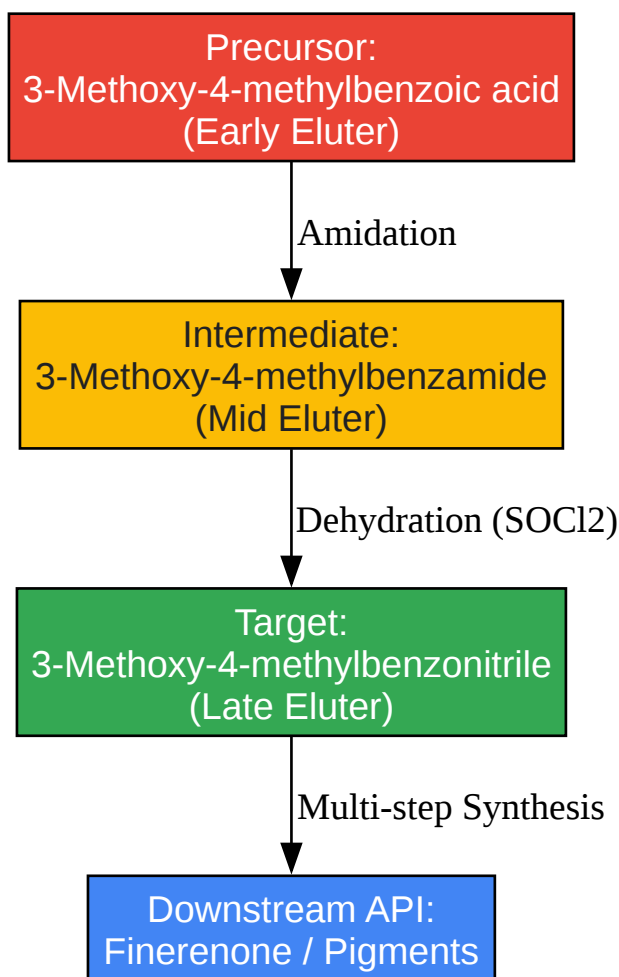


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Figure 1: Standardized sample preparation workflow to ensure particulate-free injection.

Synthesis & Impurity Logic

Understanding the synthesis pathway allows the analyst to predict and identify impurities. The nitrile is typically formed via dehydration of the amide or cyanation of a halide.



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Figure 2: Synthetic lineage showing critical impurities (Acid/Amide) that must be resolved by the analytical method.[2]

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